

3-Phenylpropylamine molecular structure and weight

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Compound of Interest

Compound Name: 3-Phenylpropylamine

Cat. No.: B116678

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Molecular Structure and Identifiers

3-Phenylpropylamine is a phenylalkylamine characterized by a benzene ring substituted with a 3-aminopropyl group.[1][2] It is structurally related to phenethylamine, with the ethylamine side chain extended by one carbon atom.[3] The compound is achiral.[4]

Table 1: Chemical Identifiers for **3-Phenylpropylamine**

Identifier	Value
IUPAC Name	3-phenylpropan-1-amine[1][3][5]
Molecular Formula	C ₉ H ₁₃ N[1][4][6][7]
Molecular Weight	135.21 g/mol [1][3][4][5][6][7][8]
CAS Number	2038-57-5[1][3][5][6][8]
Synonyms	3-Phenyl-1-propylamine, Benzenepropanamine, γ-Aminopropylbenzene[1][6][8]
InChIKey	LYUQWQRTDLVQGA-UHFFFAOYSA-N[1][3][5][8]

| SMILES | NCCCC1=CC=CC=C1[5] |



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References

- 1. 3-Phenylpropylamine | C₉H₁₃N | CID 16259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-PHENYLPROPYLAMINE | 2038-57-5 [chemicalbook.com]
- 3. Phenylpropylamine - Wikipedia [en.wikipedia.org]
- 4. GSRS [precision.fda.gov]
- 5. 3-Phenylpropylamine, 98+% | Fisher Scientific [fishersci.ca]
- 6. scbt.com [scbt.com]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. 3-苯基-1-丙胺 98% | Sigma-Aldrich [sigmaaldrich.com]
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